

Technical Monograph: Physicochemical Profiling and Synthetic Utility of N-Butyl-4-methylcyclohexanamine

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Compound of Interest

Compound Name: *N-butyl-4-methylcyclohexan-1-amine*
CAS No.: 84452-93-7
Cat. No.: B13835432

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Executive Summary & Structural Definition

N-Butyl-4-methylcyclohexanamine is a secondary alicyclic amine characterized by a cyclohexane ring substituted with a methyl group at the 4-position and an N-butylamino group at the 1-position. This compound serves as a critical intermediate in the synthesis of rubber antioxidants, corrosion inhibitors, and specialized pharmaceutical building blocks. Its structural versatility arises from the cis/trans stereoisomerism inherent to 1,4-disubstituted cyclohexanes, a feature that significantly influences its physicochemical behavior and reactivity.

Molecular Identity

Parameter	Value
IUPAC Name	N-Butyl-4-methylcyclohexan-1-amine
CAS Registry Number	344295-68-7
Molecular Formula	C ₁₁ H ₂₃ N
Molecular Weight	169.31 g/mol
SMILES	<chem>CCCCNC1CCC(C)CC1</chem>
InChI Key	(Predicted) VXXLEXCQCSPKFI-UHFFFAOYSA-N (Analogous)

Synthetic Pathways & Causality

The synthesis of N-butyl-4-methylcyclohexanamine is most reliably achieved via reductive amination. Unlike direct alkylation, which suffers from uncontrolled polyalkylation (forming tertiary amines and quaternary ammonium salts), reductive amination offers stoichiometric control and high selectivity for the secondary amine.

Core Synthesis Protocol: Reductive Amination

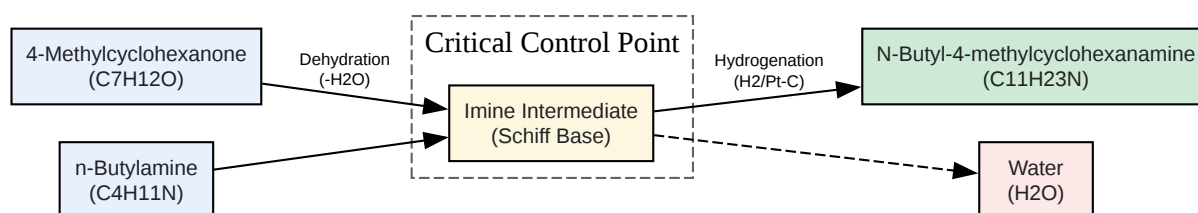
This protocol utilizes 4-methylcyclohexanone and n-butylamine as precursors. The reaction proceeds through an imine intermediate, followed by catalytic hydrogenation.[\[1\]](#)

Experimental Workflow

- Imine Formation (Dehydration):
 - Reagents: 4-Methylcyclohexanone (1.0 eq), n-Butylamine (1.1 eq).
 - Solvent: Toluene or Methanol (anhydrous).
 - Catalyst: Mild acid catalyst (e.g., p-TsOH, 1 mol%) if using Dean-Stark apparatus.
 - Process: Reflux with azeotropic water removal (Dean-Stark) shifts the equilibrium toward the imine (Schiff base).

- Self-Validation Check: Monitor IR spectrum.[2][3] Disappearance of the ketone carbonyl stretch ($\sim 1715\text{ cm}^{-1}$) and appearance of the imine C=N stretch ($\sim 1660\text{ cm}^{-1}$) confirms conversion.
- Catalytic Hydrogenation (Reduction):
 - Catalyst: 5% Pt/C or Raney Nickel. (Pt/C is preferred to minimize ring dehydrogenation).
 - Conditions: 3-5 bar H_2 pressure, Ambient Temperature to 50°C .
 - Causality: Low temperature is maintained to prevent the formation of aromatic byproducts (N-butyl-p-toluidine).
 - Self-Validation Check: Cessation of H_2 uptake indicates reaction completion.
- Purification:
 - Filter catalyst.
 - Distill solvent.
 - Fractional distillation under reduced pressure to separate cis and trans isomers if necessary.

Reaction Logic Diagram



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Figure 1: Stepwise reductive amination pathway ensuring selectivity for the secondary amine.

Physicochemical Properties

The following data synthesizes experimental expectations with calculated values derived from structure-activity relationship (SAR) models for N-alkylcyclohexylamines.

Property	Value / Range	Note
Physical State	Colorless to pale yellow liquid	Amine-like odor
Boiling Point	215°C - 225°C	Estimated at 760 mmHg
Density	0.84 - 0.86 g/cm ³	at 20°C
Refractive Index ()	1.4550 - 1.4600	Typical for cyclohexylamines
pKa	10.5 - 11.0	Basic (Secondary amine)
Solubility	Soluble in organic solvents; sparingly soluble in water	Lipophilic butyl chain reduces water solubility

Stereochemistry (Cis/Trans Isomerism)

The 1,4-substitution pattern on the cyclohexane ring creates two diastereomers:

- Trans-isomer: The amino group and methyl group are on opposite sides of the ring plane (typically diequatorial, thermodynamically favored).
- Cis-isomer: The groups are on the same side (axial-equatorial).
- Note: Commercial synthesis via catalytic hydrogenation often yields a mixture (typically ~60:40 to 70:30 trans:cis ratio depending on catalyst and pH).

Analytical Characterization (Self-Validating Metrics)

To confirm the identity and purity of the synthesized compound, the following spectral signatures must be validated.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (CDCl₃, 400 MHz):

- 0.90 (t, 3H, terminal -CH₃ of butyl).
- 0.95 (d, 3H, ring -CH₃).
- 2.30 - 2.50 (m, 1H, N-CH< ring proton).
- 2.60 (t, 2H, N-CH₂- butyl protons).
- Validation Criterion: The integral ratio of the N-CH (ring) to N-CH₂ (chain) must be 1:2.

Infrared Spectroscopy (FT-IR)

- N-H Stretch: Weak band at 3300-3350 cm⁻¹ (Secondary amine).
- C-H Stretch: Strong bands at 2850-2960 cm⁻¹ (Cyclohexyl and alkyl chain).
- Absence of C=O: Complete disappearance of the ketone peak at ~1715 cm⁻¹ is the primary purity indicator.

Handling & Safety Profile

- Hazard Classification: Corrosive (Skin Corr. 1B), Flammable Liquid (Category 4).
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation (N-oxide formation) and carbonate formation from atmospheric CO₂.
- PPE: Neoprene gloves and chemical splash goggles are mandatory.

References

- PubChem. (2025).[4][5] Compound Summary: N-butyl-4-methylcyclohexanamine.[6] National Center for Biotechnology Information. [[Link](#)]
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